

Personal protective equipment for handling 7-Dimethylaminocoumarin-4-acetic acid

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Compound of Interest

Compound Name: 7-Dimethylaminocoumarin-4-acetic acid

Cat. No.: B1303068

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Essential Safety and Handling Guide for 7-Dimethylaminocoumarin-4-acetic acid

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for laboratory personnel, including researchers, scientists, and drug development professionals working with **7-Dimethylaminocoumarin-4-acetic acid**. Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **7-Dimethylaminocoumarin-4-acetic acid** is presented below for easy reference.

Property	Value
Molecular Formula	C ₁₃ H ₁₃ NO ₄ [1][2][3][4]
Molecular Weight	247.25 g/mol [2][3]
CAS Number	80883-54-1[2][4][5]
Appearance	Powder/Solid
Storage Temperature	4°C, protect from light[4] or -20°C to -80°C for long-term storage of solutions[6]

Personal Protective Equipment (PPE)

When handling **7-Dimethylaminocoumarin-4-acetic acid**, especially in its solid form, the following personal protective equipment is mandatory to minimize exposure and ensure safety.

PPE Category	Specific Recommendations	Rationale
Hand Protection	Nitrile or other appropriate chemical-resistant gloves.	To prevent skin contact.
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield may be required for operations with a higher risk of splashing.	To protect eyes from dust particles and splashes.
Respiratory Protection	A NIOSH-approved N95 dust mask or higher-level respirator.	To prevent inhalation of the powder.
Body Protection	A standard laboratory coat.	To protect skin and clothing from contamination.

Operational Plan: Step-by-Step Handling Procedure

Follow this procedural guidance for the safe handling of **7-Dimethylaminocoumarin-4-acetic acid** from receipt to disposal.

- Preparation and Engineering Controls:
 - Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
 - Ensure that an eyewash station and safety shower are readily accessible.
 - Before starting, confirm that all necessary PPE is available and in good condition.
- Handling the Solid Compound:
 - Wear all required PPE (gloves, eye protection, lab coat, and respiratory protection).
 - Carefully weigh the required amount of the compound on a tared weigh boat or paper. Avoid creating dust.
 - If preparing a solution, add the solid to the solvent slowly.
- In Case of a Spill:
 - For a small dry spill, carefully sweep or vacuum the material and place it into a sealed container for disposal. Avoid generating dust.
 - For a liquid spill, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
 - Ventilate the area of the spill.
- First Aid Measures:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[7\]](#)
 - Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.[\[7\]](#)
 - Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[7\]](#)

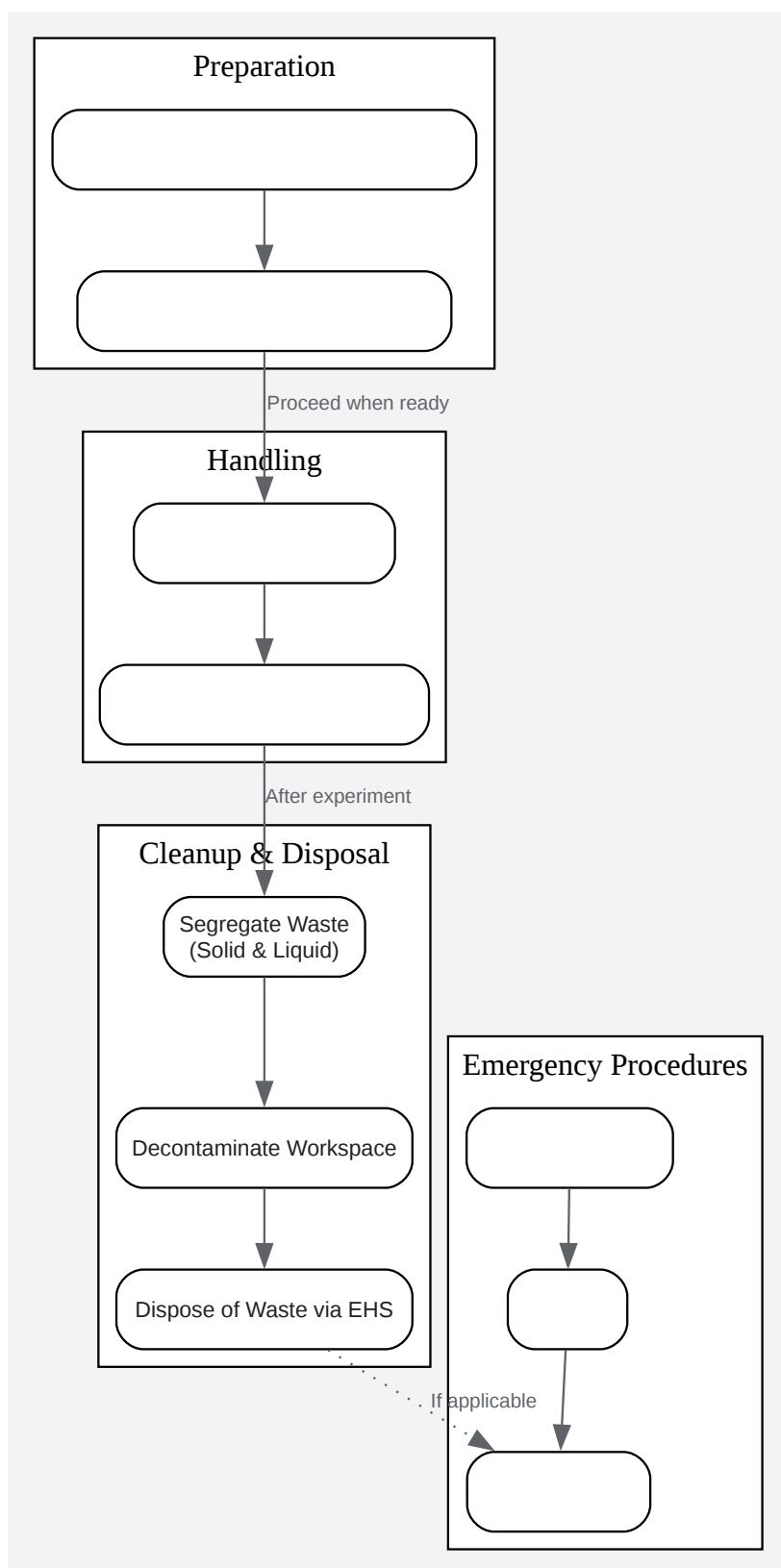
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.^[7]

Disposal Plan

All waste containing **7-Dimethylaminocoumarin-4-acetic acid** must be handled as chemical waste.

- Solid Waste: Collect any solid waste, including contaminated PPE (gloves, weigh boats), in a clearly labeled, sealed container.
- Liquid Waste: Collect solutions in a labeled, sealed waste container. Do not pour down the drain.
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations. Consult your institution's environmental health and safety (EHS) office for specific guidance.

Workflow for Handling 7-Dimethylaminocoumarin-4-acetic acid



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Caption: Workflow for the safe handling of **7-Dimethylaminocoumarin-4-acetic acid**.

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